

Epipterosin L 2'-O-glucoside CAS number and molecular formula

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Compound of Interest

Compound Name: *Epipterosin L 2'-O-glucoside*

Cat. No.: *B1158730*

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Epipterosin L 2'-O-glucoside: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Epipterosin L 2'-O-glucoside, a natural sesquiterpenoid, has been identified and isolated from the rhizomes of *Cibotium barometz* (L.) J.Sm. This technical guide provides a summary of the currently available information on its chemical identity. However, a comprehensive review of publicly accessible scientific literature reveals a significant gap in the knowledge regarding its biological activity, experimental protocols, and mechanisms of action. While the foundational chemical data is established, further research is critically needed to elucidate the potential therapeutic applications of this compound.

Chemical Identity and Properties

Epipterosin L 2'-O-glucoside is registered under the CAS number 61117-89-3.^{[1][2][3]} Its molecular formula is C₂₁H₃₀O₉, corresponding to a molecular weight of 426.46 g/mol.^[1] It is also known by the synonym (2S,3R)-Pterosin L 2'-O-beta-D-glucoside.^[1]

Table 1: Physicochemical Properties of **Epipterosin L 2'-O-glucoside**

Property	Value	Source
CAS Number	61117-89-3	[1][2][3]
Molecular Formula	C21H30O9	[1]
Molecular Weight	426.46	[1]
Appearance	Powder	[1]
Purity	>98% (Commercially available)	[1]
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	[3]
Storage	2-8 °C, protected from air and light	[3]

Source and Isolation

Epipterosin L 2'-O-glucoside is a naturally occurring compound found in the rhizomes of the fern *Cibotium barometz* (L.) J.Sm., also known as the Golden Chicken Fern. This plant has a history of use in traditional medicine, particularly in Asia. The isolation of **Epipterosin L 2'-O-glucoside** is achieved through standard phytochemical extraction and purification techniques.

Biological Activity and Therapeutic Potential: A Knowledge Gap

A thorough review of the existing scientific literature reveals a significant lack of specific data on the biological activities of **Epipterosin L 2'-O-glucoside**. While the rhizome of *Cibotium barometz* has been studied for various pharmacological effects, the specific contribution of **Epipterosin L 2'-O-glucoside** to these activities has not been elucidated.

Consequently, there are no published studies that provide:

- Quantitative data on the efficacy or potency of **Epipterosin L 2'-O-glucoside** in any biological assay.
- Detailed experimental protocols for assessing the activity of this specific compound.

- Information on signaling pathways or molecular mechanisms of action.

This lack of information presents a significant opportunity for future research to explore the pharmacological profile of this natural product.

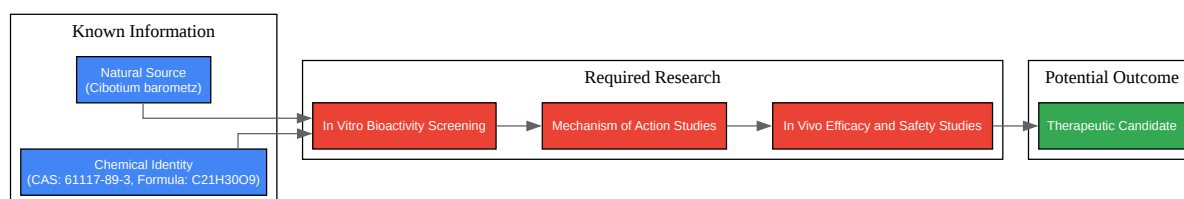
Future Research Directions

To unlock the potential of **Epipterosin L 2'-O-glucoside**, the following areas of investigation are recommended:

- **Bioactivity Screening:** A comprehensive screening of the compound against a wide range of biological targets is necessary. This could include assays for anti-inflammatory, anticancer, antimicrobial, and neuroprotective activities, among others.
- **Mechanism of Action Studies:** Should any significant biological activity be identified, subsequent studies should focus on elucidating the underlying molecular mechanisms and identifying the specific cellular signaling pathways involved.
- **In Vivo Studies:** Promising in vitro results should be followed up with in vivo studies in relevant animal models to assess efficacy, pharmacokinetics, and safety.

Logical Relationship: The Path to Characterization

The logical workflow for the future characterization of **Epipterosin L 2'-O-glucoside** can be visualized as a sequential process, starting from the known information and progressing toward a comprehensive understanding of its therapeutic potential.



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